

Personal protective equipment for handling 1-(2-Bromoethyl)-2,4-dichlorobenzene

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)-2,4-dichlorobenzene

Cat. No.: B012839

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Essential Safety and Handling Guide for 1-(2-Bromoethyl)-2,4-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1-(2-Bromoethyl)-2,4-dichlorobenzene**. Adherence to these procedures is critical for ensuring personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Bromoethyl)-2,4-dichlorobenzene is a hazardous chemical that requires careful handling to prevent exposure. The primary hazards associated with this compound are:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1]

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling this substance.

PPE Category	Recommended Equipment
Eye Protection	Chemical splash goggles or a face shield.[1] Standard safety glasses do not offer sufficient protection against splashes.[2]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).[3] Gloves must be inspected before use and disposed of as contaminated waste after handling.[1]
Skin and Body	A lab coat and appropriate protective clothing to prevent skin contact.[3]
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood.[3] If ventilation is inadequate or there is a risk of aerosol formation, a NIOSH-approved respirator is necessary.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always work in a well-ventilated chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[3]

Handling Procedures:

- Avoid all contact with skin, eyes, and clothing.[3]
- Do not inhale vapors or dust.[3]
- Keep the compound away from heat, sparks, and open flames.[3]

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)

Storage:

- Store in a tightly closed, suitable container.
- Keep in a cool, dry, and well-ventilated place.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1][4]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.[1]
Spills	For minor spills, absorb the material with an inert substance (e.g., sand, vermiculite) and collect it into a sealed container for disposal.[3] For major spills, evacuate the area and contact your institution's environmental health and safety department.[5] Wear appropriate PPE during cleanup.[3]

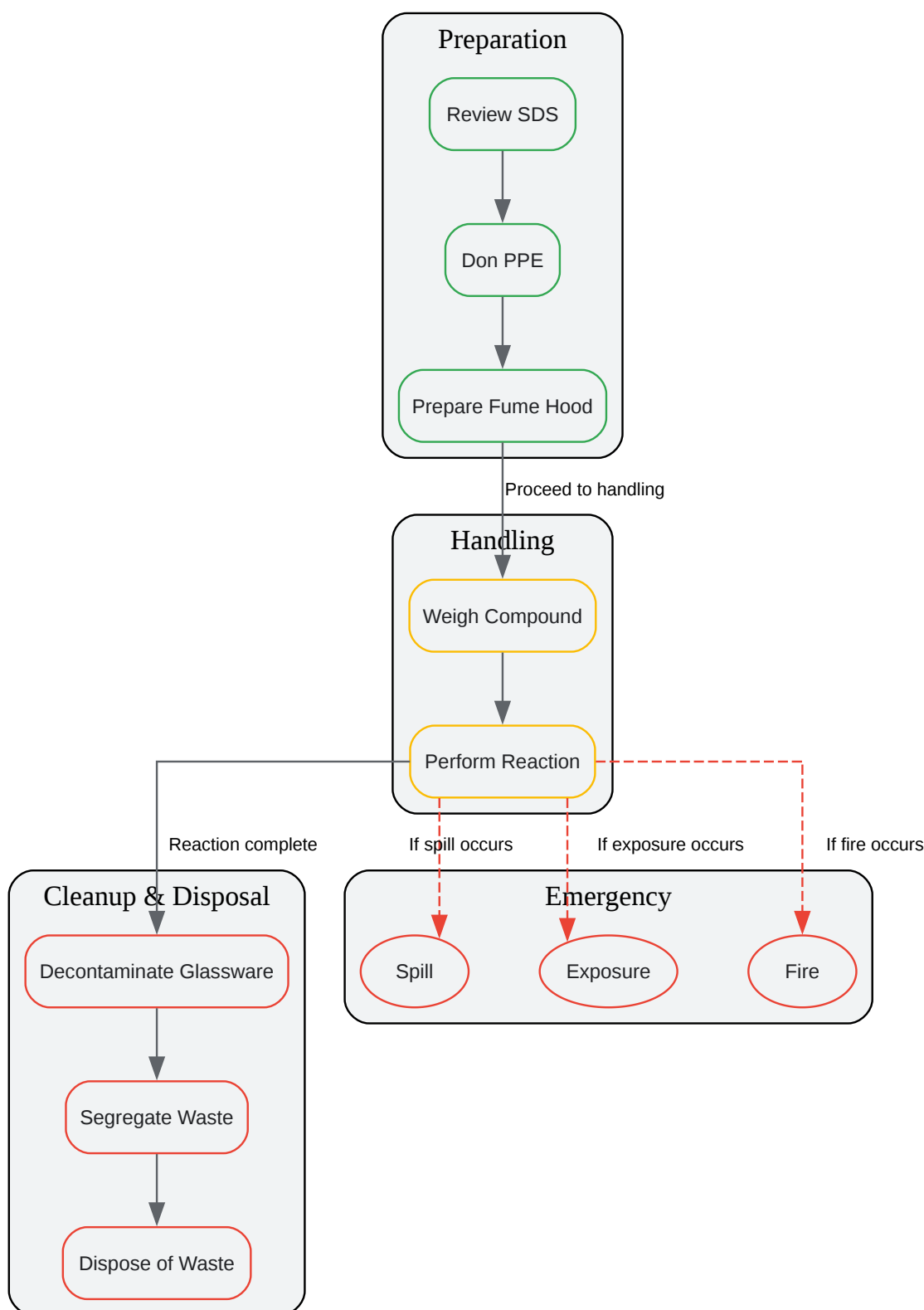
Disposal Plan

1-(2-Bromoethyl)-2,4-dichlorobenzene and any materials contaminated with it must be treated as hazardous waste.

- Waste Characterization: This material is classified as hazardous waste.

- Disposal Method: The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Container Disposal: Do not reuse empty containers. They should be disposed of as unused product in accordance with approved waste disposal practices.[3]
- Compliance: All disposal practices must adhere to local, regional, and national regulations.[3]

Workflow for Handling 1-(2-Bromoethyl)-2,4-dichlorobenzene



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Caption: Workflow for the safe handling of **1-(2-Bromoethyl)-2,4-dichlorobenzene**.

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